

Enacyloxin IIa and the Producing Organism Burkholderia: A Technical Guide

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Compound of Interest		
Compound Name:	Enacyloxin IIa	
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Introduction

Enacyloxin IIa is a polyketide antibiotic with significant inhibitory activity against a range of Gram-positive and Gram-negative bacteria.[1] Produced by certain species of the bacterial genus Burkholderia, this molecule has garnered interest within the scientific community due to its novel structure and mechanism of action, particularly in an era of mounting antibiotic resistance.[2][3] **Enacyloxin IIa** targets the bacterial protein synthesis machinery, a critical pathway for bacterial viability, by interacting with the elongation factor Tu (EF-Tu).[4][5] This guide provides an in-depth overview of **Enacyloxin IIa**, its producing organism, its biosynthesis, mechanism of action, and relevant experimental methodologies for researchers, scientists, and drug development professionals.

The Producing Organism: Burkholderia

The genus Burkholderia comprises a diverse group of Gram-negative, aerobic, rod-shaped bacteria.[6] Members of this genus are ubiquitous in the environment, inhabiting soil, water, and the rhizosphere.[6] While many Burkholderia species are known for their beneficial associations with plants and fungi, some are opportunistic pathogens in humans, notably in individuals with cystic fibrosis.[6][7]

Several Burkholderia species have been identified as producers of **Enacyloxin IIa**, including:

• Burkholderia gladioli: This species is a known plant pathogen affecting crops like rice, onions, and gladiolus.[6] It is also an opportunistic human pathogen. B. gladioli synthesizes a



variety of inhibitory substances, including enacyloxins.[6][8]

Burkholderia ambifaria: A member of the Burkholderia cepacia complex (Bcc), B. ambifaria
has also been identified as a producer of Enacyloxin IIa.[2][9]

The production of secondary metabolites like **Enacyloxin IIa** is thought to play a role in the ecological competitiveness of these bacteria.[7]

Enacyloxin IIa: Structure and Physicochemical Properties

Enacyloxin IIa is a unique polyene antibiotic with a non-lactonic structure.[1] Its chemical backbone consists of a 3,4-dihydroxycyclohexanecarboxylic acid moiety with a chlorine-containing polyenic and polyhydroxy acyl side chain attached via an ester linkage.[1][8]

Table 1: Physicochemical Properties of Enacyloxin IIa

Property	Value	Reference
Molecular Formula	C33H45Cl2NO11	[10]
Molecular Weight	702.6 g/mol	[10]
Appearance	Yellow-colored	[11]

Biosynthesis of Enacyloxin IIa

Enacyloxin IIa is synthesized via a complex biosynthetic pathway encoded by a dedicated gene cluster.[2] The core of this machinery is an unusual hybrid modular polyketide synthase (PKS).[2] This PKS system is unique in that it consists of multiple proteins with similarities to both cis-acyltransferase (cis-AT) PKSs and a single protein with similarity to trans-AT PKSs.[2] The biosynthesis is also noted to be regulated by quorum sensing.[2]

The assembly of the enacyloxin polyketide chain involves a dual transacylation mechanism for its release from the synthase.[12] A non-elongating ketosynthase domain facilitates the transfer of the completed polyketide chain from the final acyl carrier protein domain of the synthase to a distinct carrier protein.[12][13] Subsequently, a nonribosomal peptide synthetase (NRPS)





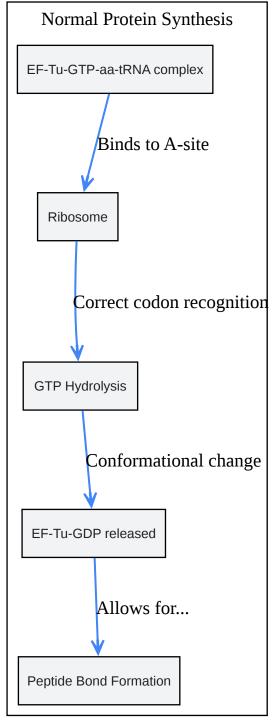


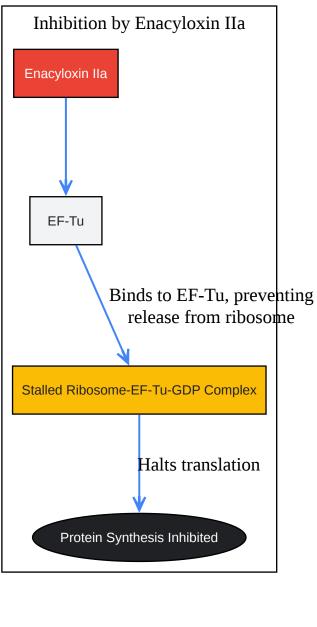
condensation domain catalyzes the condensation of this chain with (1S, 3R, 4S)-3, 4-dihydroxycyclohexane carboxylic acid (DHCCA).[12][13]



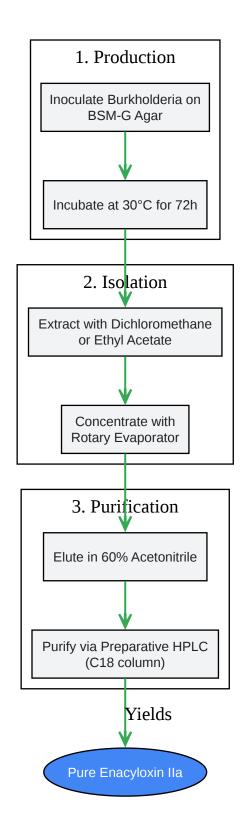












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